

Application Notes: Detection and Quantification of 15(R)-HETE by LC-MS/MS

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Compound of Interest

Compound Name: 15(R)-HETE

Cat. No.: B163567

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Introduction

15(R)-Hydroxyeicosatetraenoic acid (**15(R)-HETE**) is a bioactive lipid mediator derived from arachidonic acid, primarily through the action of cyclooxygenase (COX) enzymes.[1] It is the R-enantiomer of 15-HETE and its presence and concentration in biological systems are of significant interest due to its role in various physiological and pathological processes, including inflammation and cell signaling. Accurate and sensitive quantification of **15(R)-HETE** is crucial for understanding its biological function and for the development of novel therapeutics. This application note provides a detailed protocol for the detection and quantification of **15(R)-HETE** in biological matrices using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), a highly sensitive and specific analytical technique.

Signaling Pathway of 15(R)-HETE Formation and Metabolism

15(R)-HETE is synthesized from arachidonic acid (AA) primarily by COX-1 and COX-2 enzymes, which also produce prostaglandins.[2] These enzymes generate 15-hydroperoxyeicosatetraenoic acid (15-HpETE), which is then reduced to 15-HETE.[2] While 15-lipoxygenase (15-LOX) is a major producer of the S-enantiomer, 15(S)-HETE, COX enzymes can produce the R-enantiomer.[1][3] Once formed, **15(R)-HETE** can be further metabolized by 15-hydroxyprostaglandin dehydrogenase (15-PGDH) to 15-oxo-EETE.[2][3] It can also be

oxygenated by 5-lipoxygenase (ALOX5) to form 15-epi-lipoxins, which have their own distinct biological activities.[4]

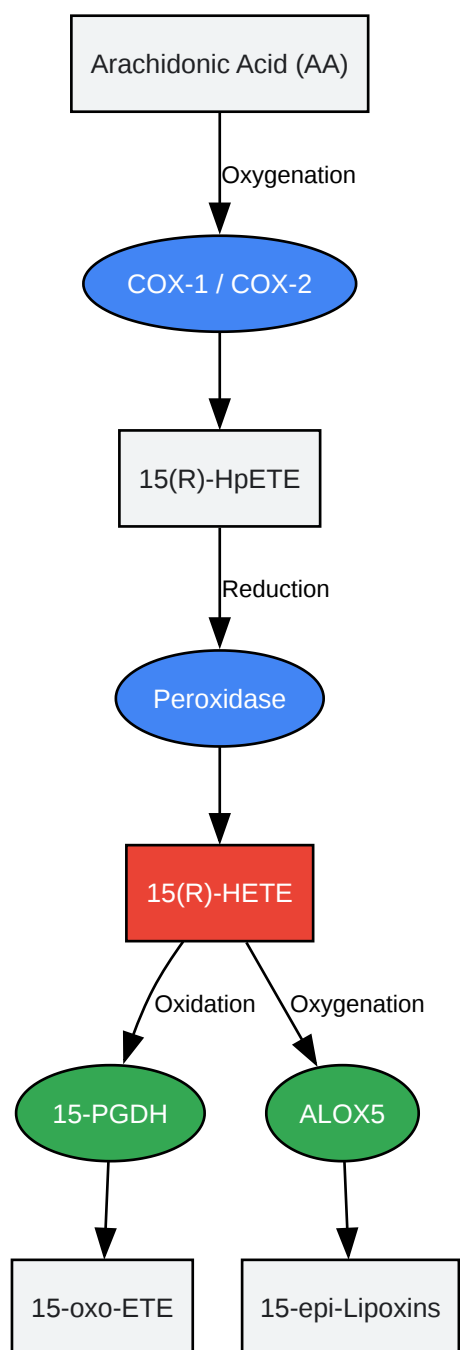


Figure 1: Biosynthesis and Metabolism of 15(R)-HETE

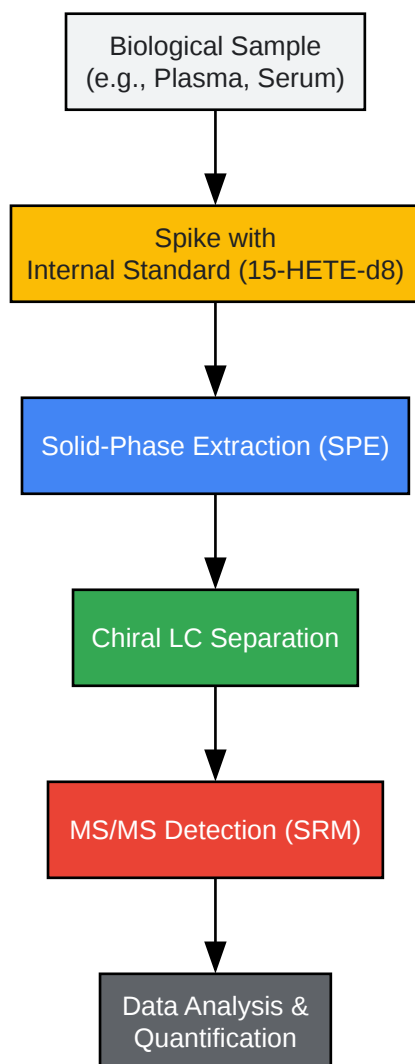


Figure 2: General Workflow for 15(R)-HETE Analysis

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